

# Proper Disposal Procedures for Menin-MLL Inhibitor 3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Menin-MLL inhibitor 3*

Cat. No.: *B15073780*

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **Menin-MLL inhibitor 3**, a small molecule inhibitor used in research laboratories. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. This document is intended for researchers, scientists, and drug development professionals.

## I. Immediate Safety and Handling Precautions

Before handling or disposing of **Menin-MLL inhibitor 3**, it is imperative to be familiar with its hazard profile and the necessary personal protective equipment (PPE).

Hazard Identification:

Based on available safety data sheets for similar Menin-MLL inhibitors, this compound is classified with the following hazards<sup>[1]</sup>:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.

Personal Protective Equipment (PPE):

When handling **Menin-MLL inhibitor 3**, the following PPE is mandatory<sup>[1]</sup>:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.
- **Eye Protection:** Safety glasses with side shields or goggles are required.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Respiratory Protection:** If working with the compound as a powder or in a manner that could generate dust or aerosols, use a certified respirator.

## II. Step-by-Step Disposal Protocol

The primary directive for the disposal of **Menin-MLL inhibitor 3** is to "Dispose of contents/container in accordance with local regulation"<sup>[1]</sup>. The following steps provide a procedural framework to ensure compliance with this requirement.

### Step 1: Waste Characterization and Segregation

Properly characterizing and segregating chemical waste is the most critical step in the disposal process. Do not mix **Menin-MLL inhibitor 3** waste with non-hazardous waste.

- **Unused or Expired Pure Compound:** This is considered hazardous chemical waste. It should be collected in a clearly labeled, sealed container.
- **Contaminated Labware:** This includes items such as pipette tips, centrifuge tubes, and gloves that have come into direct contact with the inhibitor. These items must be disposed of as hazardous waste.
- **Solutions:** Solutions containing **Menin-MLL inhibitor 3** (e.g., in DMSO) should be collected as liquid hazardous waste. Do not dispose of these solutions down the drain.
- **Empty Containers:** Empty vials that once contained the inhibitor should also be treated as hazardous waste, as they may retain residual amounts of the chemical.

### Step 2: Waste Collection and Labeling

- Solid Waste: Collect all solid waste contaminated with **Menin-MLL inhibitor 3** (e.g., gloves, weighing paper, contaminated vials) in a designated, sealable, and clearly labeled hazardous waste bag or container.
- Liquid Waste: Collect all liquid waste containing **Menin-MLL inhibitor 3** in a designated, leak-proof, and clearly labeled hazardous waste container. Ensure the container is compatible with the solvents used (e.g., DMSO).
- Labeling: All waste containers must be labeled with the words "Hazardous Waste," the full chemical name ("**Menin-MLL inhibitor 3**"), and the primary hazards (e.g., "Toxic," "Irritant").

#### Step 3: Storage of Hazardous Waste

- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Keep containers tightly closed to prevent spills or the release of vapors<sup>[1]</sup>.

#### Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your hazardous waste.
- Provide the EHS office with a complete inventory of the waste, including the chemical name and quantity.
- Follow all institutional procedures for waste pickup and documentation.

## III. Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately.

#### Accidental Release Measures:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.

- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses[1].
- Cleanup:
  - For liquid spills, absorb with an inert, non-combustible material (e.g., vermiculite, sand, or earth).
  - For solid spills, carefully sweep or scoop up the material, avoiding dust generation.
  - Place all contaminated materials into a sealed, labeled container for disposal as hazardous waste.
  - Decontaminate the spill area with a suitable solvent (e.g., alcohol) followed by soap and water[1].

#### First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention[1].
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists[1].
- In Case of Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention[1].
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention[1].

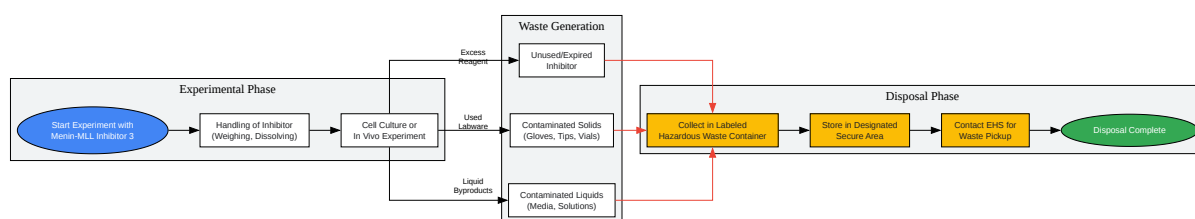
## IV. Data Summary

The following table summarizes key information for **Menin-MLL inhibitor 3**.

Property	Value	Reference
Molecular Formula	C18H25N5S2	[1]
Molecular Weight	375.55 g/mol	[1]
CAS Number	1271738-62-5	[1]
Hazard Statements	H302, H315, H319, H335	[1]
Disposal Code	P501	[1]

## V. Experimental Workflow and Disposal Decision Diagram

The following diagram illustrates the decision-making process for the proper disposal of materials related to experiments involving **Menin-MLL inhibitor 3**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Menin-MLL inhibitor 3** from experiment to final disposal.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- To cite this document: BenchChem. [Proper Disposal Procedures for Menin-MLL Inhibitor 3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15073780#menin-ml-inhibitor-3-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)